

Essential Safety and Disposal Guidance for Handling Oxaprozin-d5

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Compound of Interest

Compound Name: Oxaprozin-d5

Cat. No.: B10823646

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For researchers, scientists, and drug development professionals, the proper handling and disposal of **Oxaprozin-d5** are paramount to ensure laboratory safety and minimize environmental impact. This document provides essential, immediate safety and logistical information, including operational and disposal plans, to facilitate safe laboratory practices.

Personal Protective Equipment (PPE) and Safety Precautions

When handling **Oxaprozin-d5**, it is crucial to use appropriate personal protective equipment to prevent exposure. The following PPE is recommended:

- **Eye/Face Protection:** Wear appropriate protective eyeglasses or chemical safety goggles as described by OSHA's eye and face protection regulations in 29 CFR 1910.133 or European Standard EN166.^[1]
- **Skin Protection:** Wear appropriate protective gloves and clothing to prevent skin exposure.^[1] This includes a lab coat and disposable gloves.
- **Respiratory Protection:** Under normal use conditions with adequate ventilation, respiratory protection may not be required. However, if dust is generated, a dust respirator should be worn.^[2]
- **Hygiene Measures:** Handle in accordance with good industrial hygiene and safety practice.^[1] Avoid all personal contact, including inhalation.^[2] Wash hands thoroughly after handling.

Quantitative Data Summary

Property	Value	Source
Appearance	Beige Solid	[1]
Melting Point	161 - 165 °C / 321.8 - 329 °F	[1]
Solubility	Insoluble in water	[1]
Oral LD50 (rat)	918 mg/kg and 4470 mg/kg	[2]
Intraperitoneal LD50 (rat)	506 mg/kg	[2]
Intravenous LD50 (rat)	82 mg/kg	[2]
Oral LD50 (mouse)	1210 mg/kg	[2]

This data is for the parent compound, Oxaprozin, and is expected to be representative of **Oxaprozin-d5**.

Spill and Exposure Procedures

Minor Spills:

- Avoid breathing dust and contact with skin and eyes.[2]
- Wear protective clothing, gloves, safety glasses, and a dust respirator.[2]
- Use dry clean-up procedures and avoid generating dust.[2]
- Sweep up or vacuum the spilled material and shovel it into suitable, closed containers for disposal.[1][2]

First Aid Measures:

- Eye Contact: Rinse thoroughly with plenty of water, also under the eyelids. If irritation occurs or persists, get medical attention.[3]
- Skin Contact: Wash off immediately with plenty of water for at least 15 minutes. If skin irritation persists, call a physician.[1]

- Ingestion: Wash out the mouth with water. Do not induce vomiting unless directed by medical personnel. Seek medical attention immediately.[3]
- Inhalation: Remove to fresh air and keep the patient at rest. Seek medical attention immediately.[3]

Handling and Storage

- Handling: Avoid creating dust. Do not get in eyes, on skin, or on clothing. Avoid ingestion and inhalation.[1]
- Storage: Keep container tightly closed in a dry and well-ventilated place.[1] Store at room temperature 20°C to 25°C (68°F to 77°F); excursions permitted between 15°C to 30°C (59°F to 86°F).[4]

Disposal Plan

Dispose of waste in accordance with all applicable local, regional, and national laws and regulations.[3] As Oxaprozin is toxic to aquatic organisms and may cause long-term adverse effects in the aquatic environment, it is crucial to prevent its release into the environment.[3]

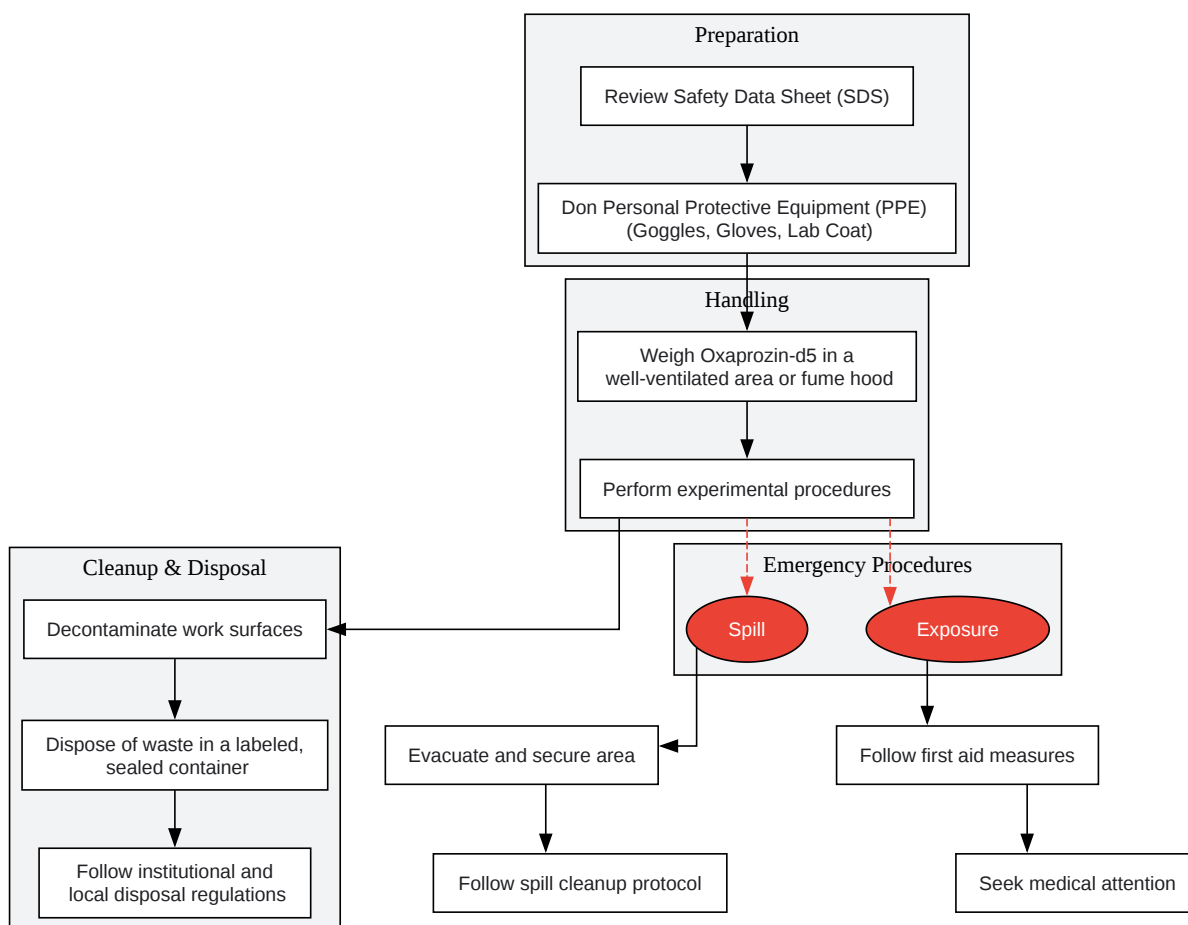
Recommended Disposal Method for Unused Material:

- If a drug take-back program is available, that is the preferred method of disposal.[5][6]
- If a take-back program is not accessible, the unused material can be disposed of in the household trash by following these steps:
 - Remove the drug from its original container.
 - Mix it with an undesirable substance such as used coffee grounds, dirt, or cat litter. This makes the drug less appealing to children and pets.[5][6]
 - Place the mixture in a sealed container, such as a resealable plastic bag, to prevent leakage.[5]
 - Throw the sealed container in the trash.

- Scratch out all personal information on the empty packaging before disposing of it.[\[5\]](#)

Note: Do not flush **Oxaprozin-d5** down the toilet unless it is specifically on the FDA's flush list, as it is harmful to aquatic life.

Experimental Workflow for Handling Oxaprozin-d5



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Caption: Workflow for the safe handling and disposal of **Oxaprozin-d5**.

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